

# 8-Hydroxyguanine as a biomarker of oxidative stress review

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## Compound of Interest

Compound Name: 8-Hydroxyguanine Hydrochloride

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An In-depth Technical Guide on 8-Hydroxyguanine as a Biomarker of Oxidative Stress

## Introduction

Oxidative stress, a state characterized by an imbalance between the production of reactive oxygen species (ROS) and the biological system's ability to detoxify these reactive intermediates, is implicated in a multitude of pathological conditions and the aging process.<sup>[1]</sup> ROS can inflict damage upon essential cellular components, including lipids, proteins, and nucleic acids.<sup>[1]</sup> Within the realm of DNA damage, 8-hydroxy-2'-deoxyguanosine (8-OHdG or 8-oxodG) stands out as one of the most prevalent and extensively studied lesions.<sup>[2]</sup> It is formed by the oxidation of the guanine base in DNA.<sup>[3]</sup> Upon repair, 8-OHdG is excised from the DNA and excreted in the urine, making its measurement in biological fluids a valuable non-invasive biomarker for assessing the extent of in vivo oxidative DNA damage.<sup>[1][2][4]</sup> This guide provides a comprehensive overview of 8-hydroxyguanine, its formation, repair, analytical methodologies for its detection, and its application as a critical biomarker for researchers, scientists, and drug development professionals.

## Formation of 8-Hydroxyguanine

The formation of 8-hydroxyguanine is a direct consequence of DNA's interaction with ROS, which are generated both through endogenous metabolic processes and exposure to exogenous factors.<sup>[5]</sup> The hydroxyl radical ( $\bullet\text{OH}$ ), one of the most potent ROS, readily attacks the C8 position of guanine, the most easily oxidized of the four DNA bases.<sup>[1][6]</sup> This interaction leads to the formation of the 8-OHdG adduct.<sup>[1]</sup> Other agents and factors that

promote the formation of 8-OHdG include ionizing radiation, heat, and various chemical carcinogens like tobacco smoke and asbestos.[6][7][8] The presence of 8-OHdG in DNA is mutagenic, as it can mispair with adenine during DNA replication, leading to G:C to T:A transversion mutations if left unrepaired.[9]

Figure 1. Formation of 8-Hydroxyguanine

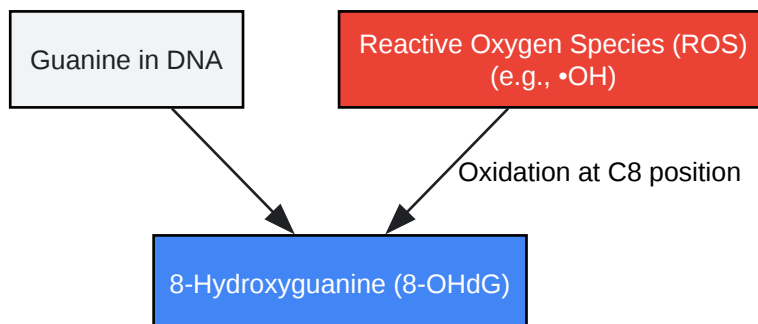


Figure 2. Base Excision Repair (BER) of 8-OHdG

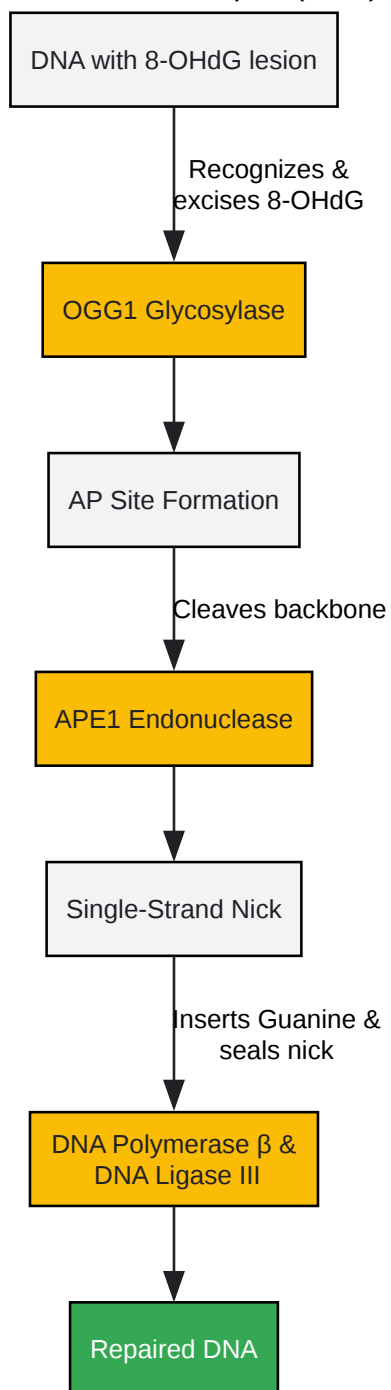
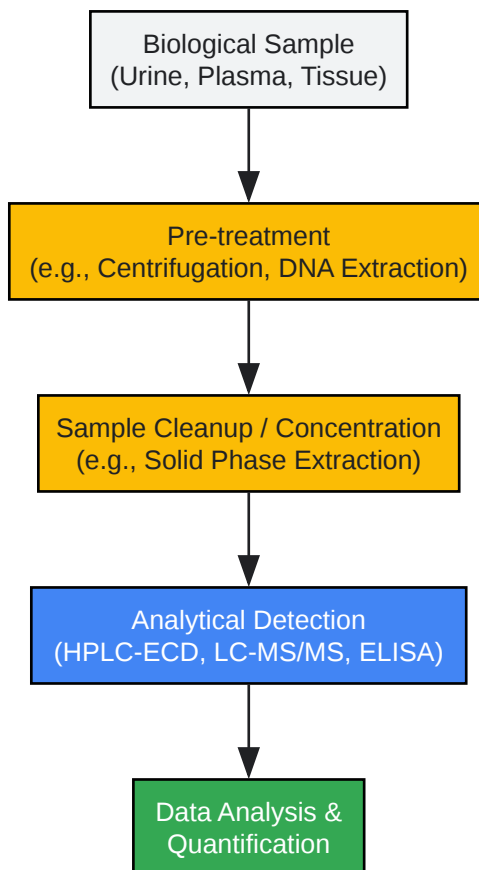


Figure 3. General Experimental Workflow for 8-OHdG Analysis



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